

# 1-Tetradecanol (CAS Number 112-72-1): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B045765

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## Abstract

**1-Tetradecanol**, also known as myristyl alcohol, is a straight-chain saturated fatty alcohol with the chemical formula  $C_{14}H_{30}O$ .<sup>[1][2]</sup> This white, waxy solid is practically insoluble in water but soluble in organic solvents like diethyl ether and slightly soluble in ethanol.<sup>[1][2]</sup> With its emollient properties, **1-Tetradecanol** is a common ingredient in cosmetics. Beyond its use in personal care products, it serves as a crucial intermediate in chemical synthesis and is gaining attention in pharmaceutical and drug development for its antibacterial and anti-inflammatory properties.<sup>[3][4]</sup> This technical guide provides an in-depth overview of the physicochemical properties, experimental protocols for their determination, and an exploration of the biological activities and potential mechanisms of action of **1-Tetradecanol**.

## Physicochemical Properties

The physical and chemical characteristics of **1-Tetradecanol** are summarized in the tables below. These properties are fundamental for its application in various scientific and industrial fields.

### Table 1: General and Physical Properties of 1-Tetradecanol

Property	Value	Reference(s)
CAS Number	112-72-1	[1][5]
Molecular Formula	C <sub>14</sub> H <sub>30</sub> O	[1][5]
Molecular Weight	214.39 g/mol	[5][6]
Appearance	White crystalline solid, waxy solid, or flakes	[1][5][7]
Odor	Faint fatty or waxy odor	[8]
Melting Point	35-39 °C	[1][5]
Boiling Point	289 °C (at 1013 hPa)	[5][6]
Density	0.823 g/mL at 25 °C	[1][5]
Vapor Pressure	<1 hPa at 20 °C	[5][6]
Flash Point	>230 °F (>110 °C)	[5]
Autoignition Temperature	240 °C	[6]
Refractive Index	1.4454	[5]

**Table 2: Solubility and Partition Coefficient of 1-Tetradecanol**

Property	Value	Reference(s)
Water Solubility	0.00013 g/L at 23 °C (practically insoluble)	[5]
Solubility in Organic Solvents	Soluble in diethyl ether, slightly soluble in ethanol	[1][2]
LogP (Octanol-Water Partition Coefficient)	6.03	

## Experimental Protocols for Property Determination

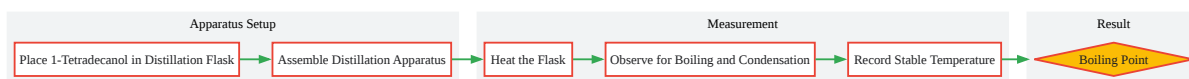
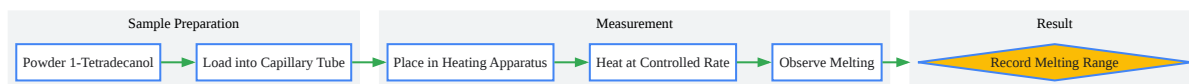
Standardized methods, such as those provided by the Organisation for Economic Co-operation and Development (OECD), are crucial for the consistent and reliable determination of chemical properties.

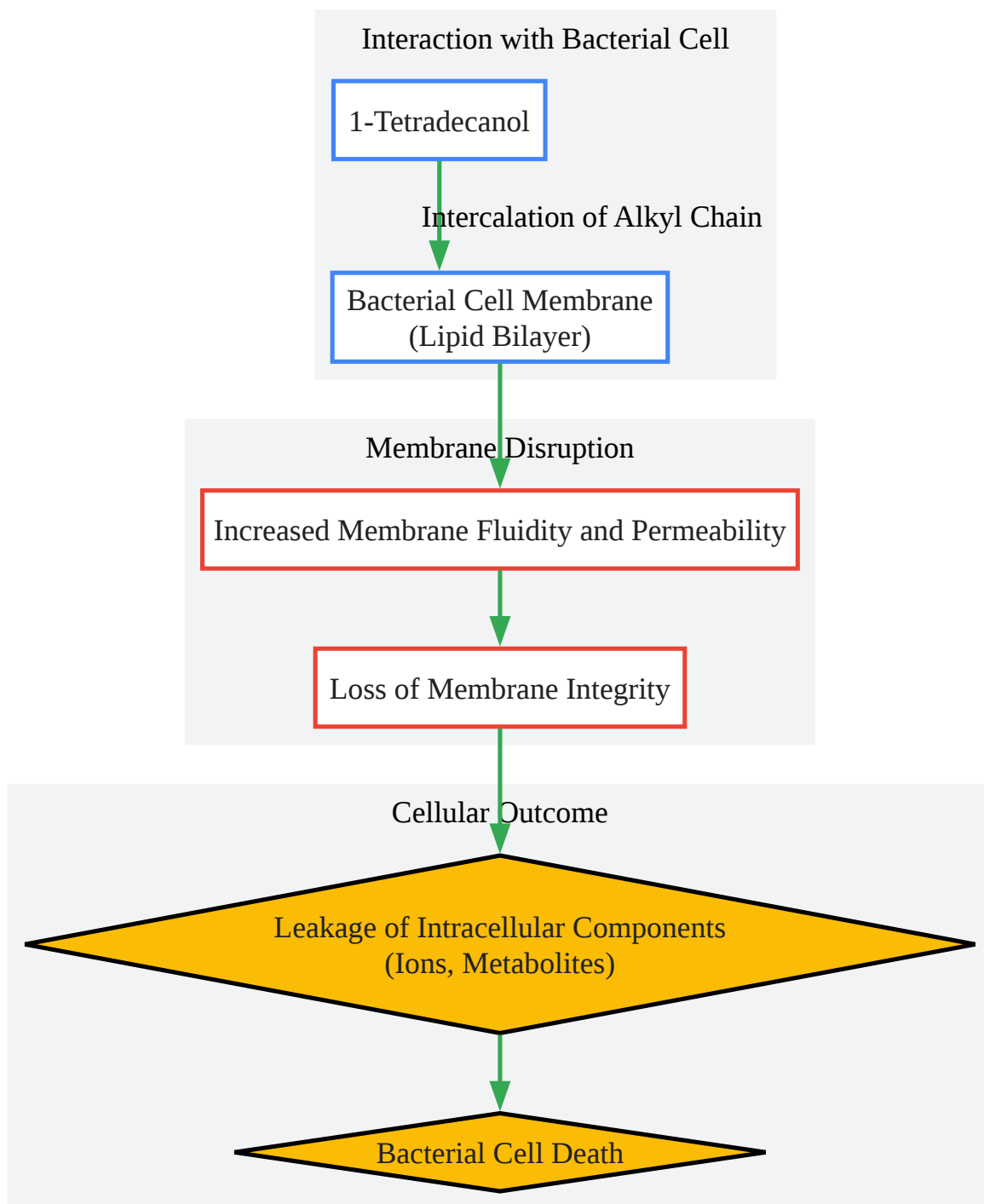
## Melting Point/Melting Range Determination (OECD Guideline 102)

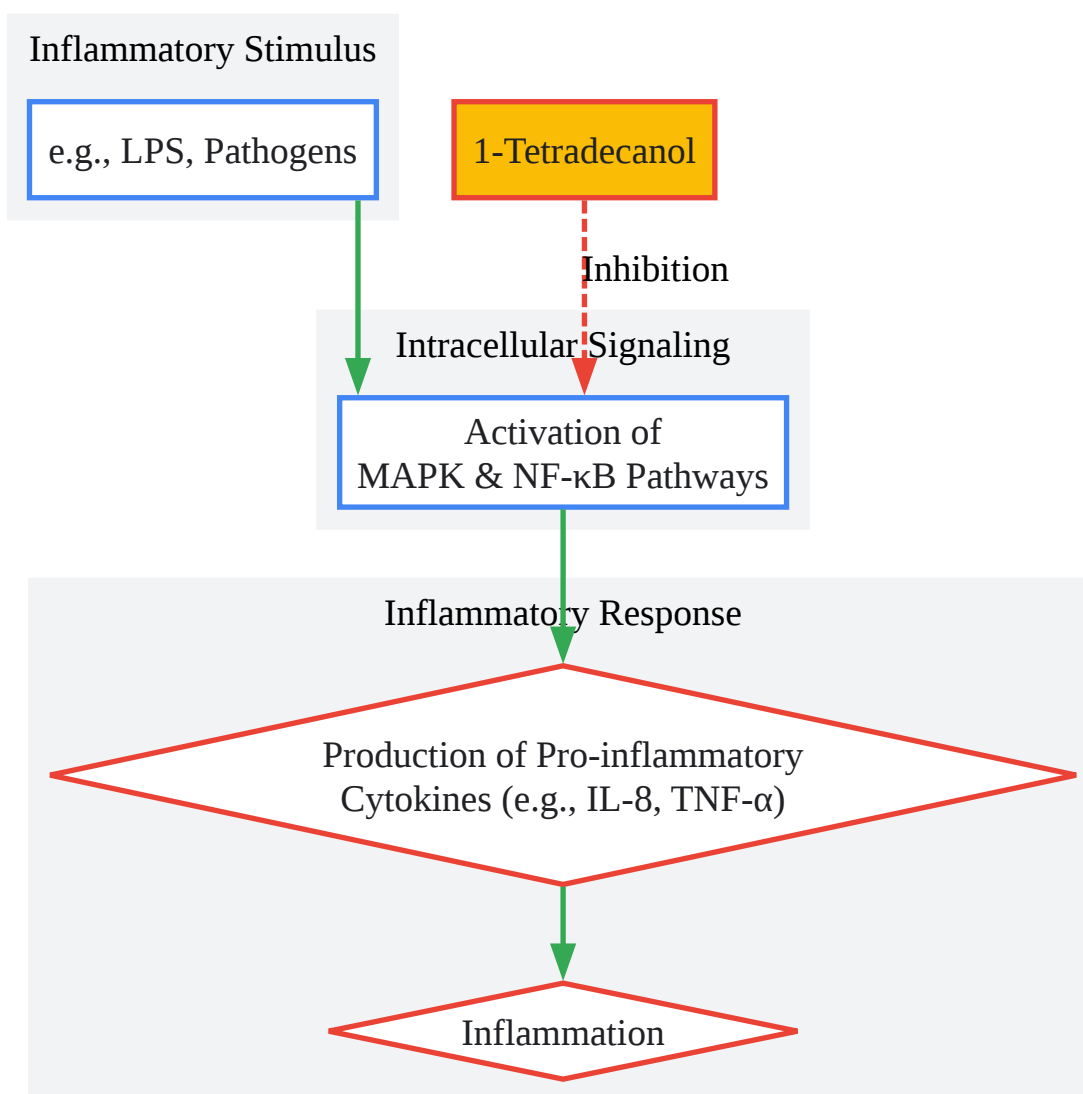
The melting point of **1-Tetradecanol** can be determined using several methods, including the capillary method, hot-stage apparatus, or differential scanning calorimetry (DSC). The capillary method is a common and straightforward approach.

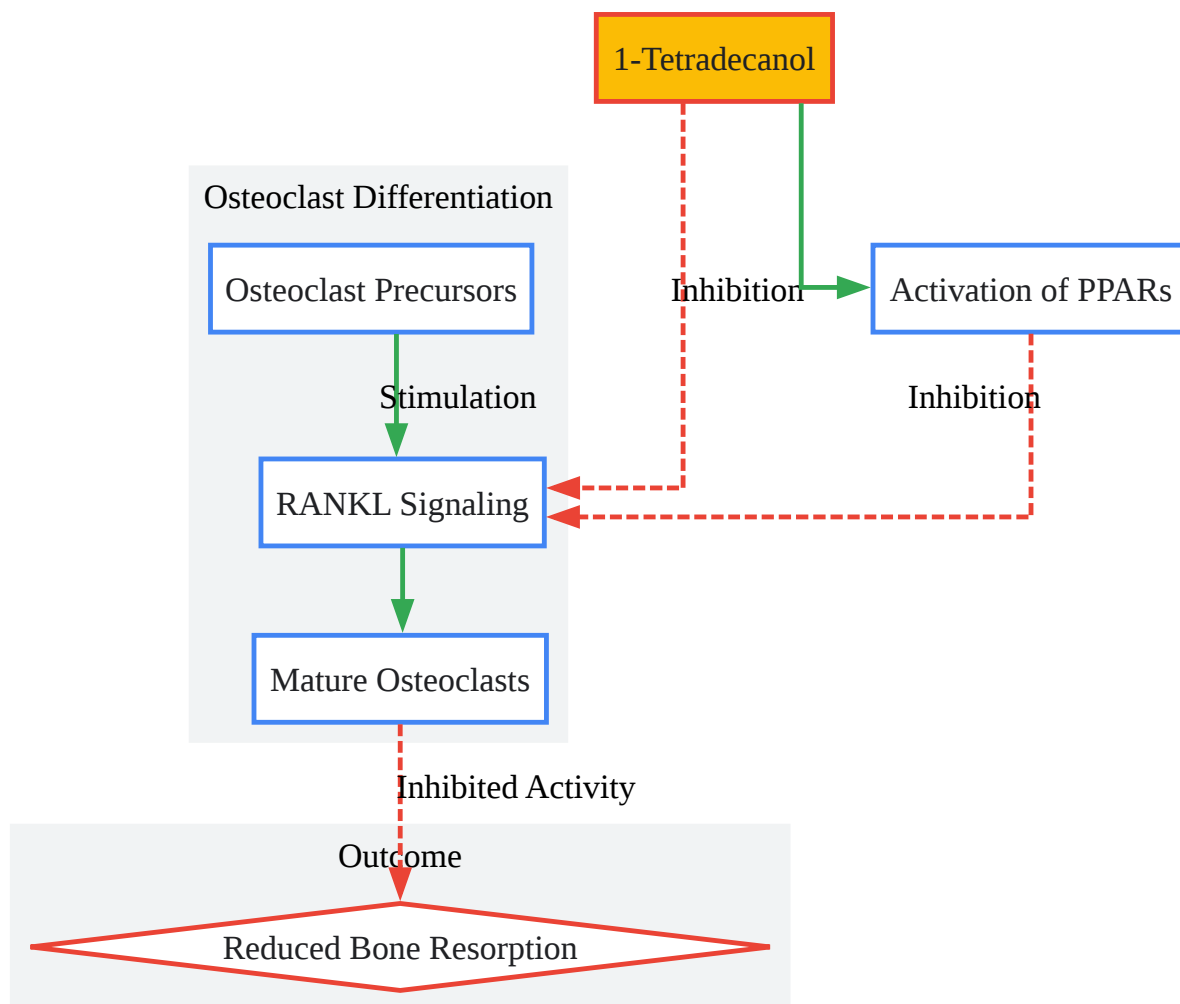
### Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered **1-Tetradecanol** is introduced into a thin-walled capillary tube, sealed at one end.
- **Apparatus:** The capillary tube is placed in a heated bath (e.g., silicone oil) or a metal block heating apparatus equipped with a calibrated thermometer or a temperature sensor.
- **Heating:** The temperature is raised at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Observation:** The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded as the melting range.









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